

# Application Notes and Protocols: Preparing L-162313 Stock Solutions for Cell Culture

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## Compound of Interest

Compound Name: L-162313

Cat. No.: B1673698

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These application notes provide a detailed protocol for the preparation, storage, and use of **L-162313** stock solutions for in vitro cell culture experiments. **L-162313** is a non-peptide agonist for the angiotensin II AT1 and AT2 receptors, critical targets in cardiovascular and physiological research.

## Compound Information

Property	Value	Reference
Molecular Weight	582.78 g/mol	[1]
Empirical Formula	C <sub>30</sub> H <sub>38</sub> N <sub>4</sub> O <sub>4</sub> S <sub>2</sub>	[1]
CAS Number	151488-11-8	[1]
Appearance	White solid	[1]
Solubility	DMSO: ≥ 10 mg/mL	[1]
Storage (Solid)	2-8°C	[1]

## Experimental Protocols

### Preparation of a 10 mM L-162313 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **L-162313** in dimethyl sulfoxide (DMSO). It is crucial to use anhydrous, cell culture grade DMSO to ensure the stability of the compound and minimize cytotoxicity.

#### Materials:

- **L-162313** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filter-barrier pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- **Equilibrate:** Allow the vial of **L-162313** powder to come to room temperature before opening to prevent condensation.
- **Weighing:** In a sterile microcentrifuge tube, carefully weigh out 5.83 mg of **L-162313** powder using a calibrated analytical balance.
  - Calculation:  $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 582.78 \text{ g/mol} \times 1000 \text{ mg/g} = 5.83 \text{ mg}$
- **Dissolving:** Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **L-162313** powder.
- **Mixing:** Securely cap the tube and vortex the solution for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.

Gentle warming in a 37°C water bath can aid dissolution if necessary.

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
- Storage: Label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

## Preparation of Working Solutions for Cell Treatment

This protocol outlines the dilution of the 10 mM **L-162313** stock solution to final working concentrations in cell culture medium.

Important Considerations:

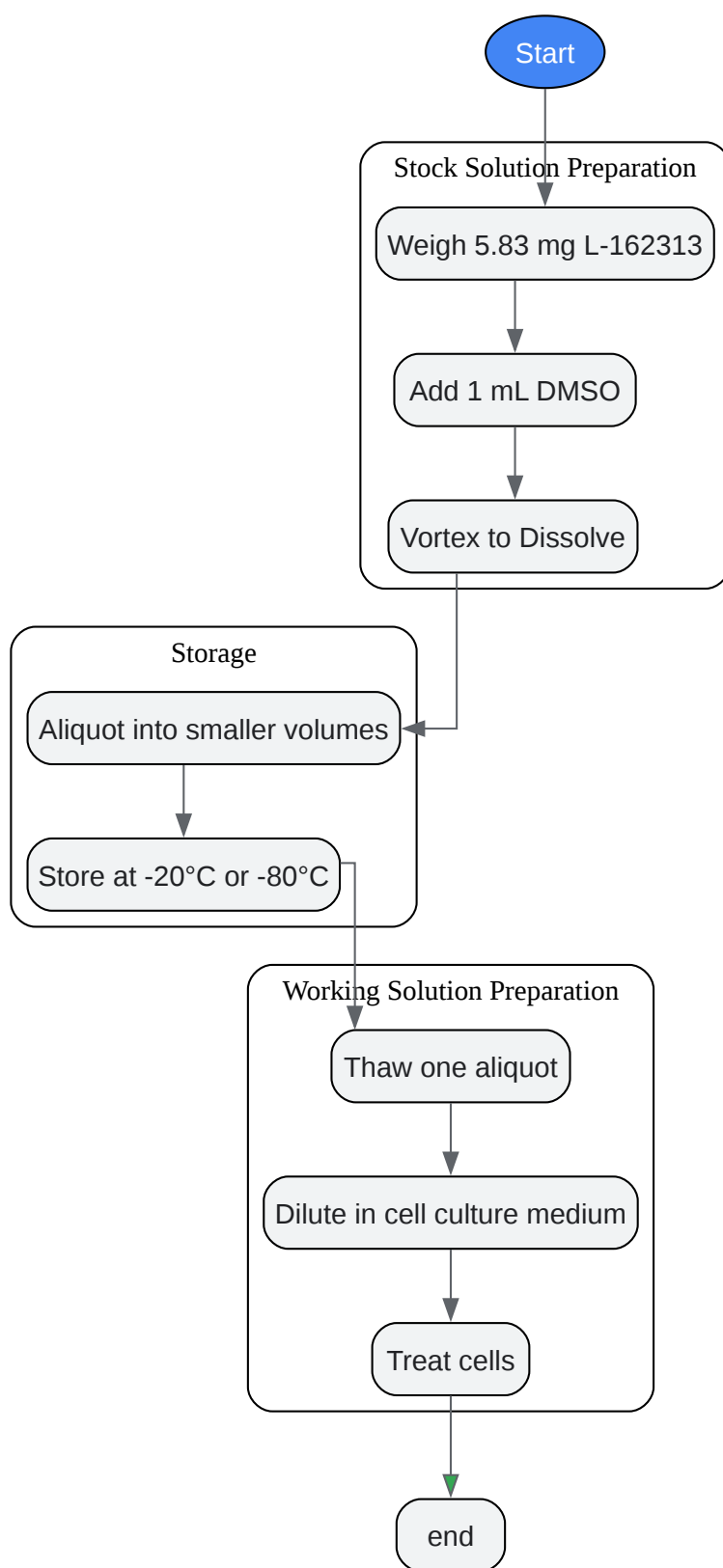
- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the highest concentration of **L-162313** used.

Procedure:

- Thaw Stock Solution: On the day of the experiment, thaw one aliquot of the 10 mM **L-162313** stock solution at room temperature.
- Calculate Dilution: Determine the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium.
  - Formula: (Volume of stock) x (Concentration of stock) = (Final volume) x (Final concentration)
  - Example for 10 µM final concentration in 1 mL of medium:
    - (Volume of stock) x (10,000 µM) = (1000 µL) x (10 µM)

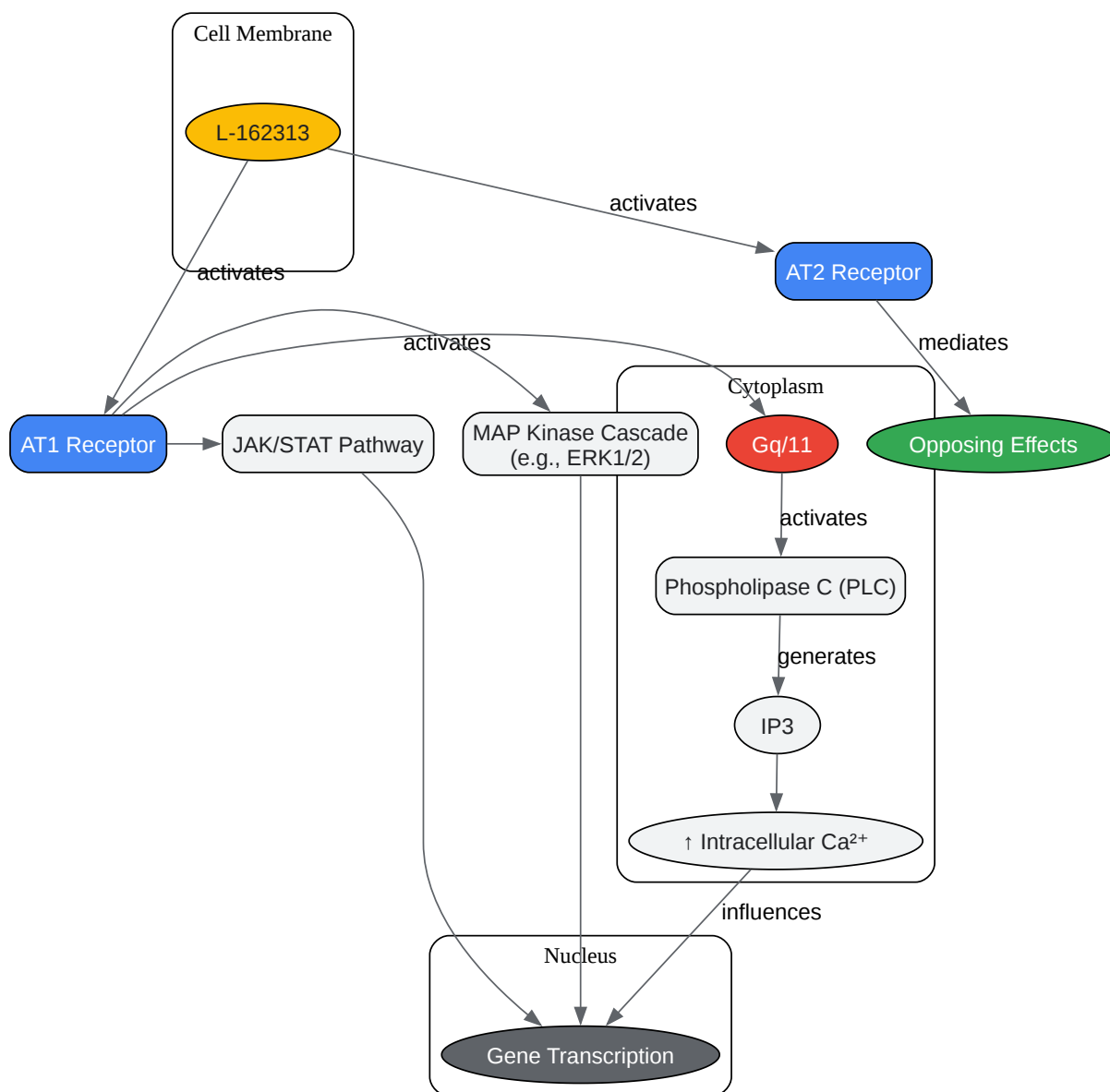
- Volume of stock = 1  $\mu$ L
- Prepare Working Solution: Pre-warm the appropriate volume of complete cell culture medium to 37°C. Add the calculated volume of the 10 mM **L-162313** stock solution to the pre-warmed medium. Mix gently by pipetting up and down.
- Cell Treatment: Remove the existing medium from your cultured cells and replace it with the medium containing the desired final concentration of **L-162313**. For the vehicle control wells, add medium containing the corresponding concentration of DMSO.

## Visualizations



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Caption: Workflow for **L-162313** stock and working solution preparation.



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Caption: Angiotensin II receptor signaling pathways activated by **L-162313**.

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## References

- 1. researchgate.net [researchgate.net]
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